

Solubility of 2,3-Dichloro-4-thiocyanatoaniline in various solvents

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Compound of Interest

Compound Name: 2,3-Dichloro-4-thiocyanatoaniline

Cat. No.: B179748

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Solubility of 2,3-Dichloro-4-thiocyanatoaniline: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the solubility of **2,3-Dichloro-4-thiocyanatoaniline**. Due to a lack of publicly available quantitative solubility data for this specific compound, this document focuses on a qualitative assessment of its expected solubility based on its chemical structure and the known solubility of structurally analogous compounds. Furthermore, a detailed experimental protocol for the gravimetric determination of solubility is provided to enable researchers to ascertain precise quantitative data.

Predicted Solubility Profile of 2,3-Dichloro-4-thiocyanatoaniline

2,3-Dichloro-4-thiocyanatoaniline is a multifaceted molecule featuring a dichlorinated aniline core and a thiocyanate functional group. The overall solubility is dictated by the interplay of these structural components.

- Aniline Core: The aniline portion of the molecule, with its amino group, can participate in hydrogen bonding, suggesting some affinity for polar solvents. However, the presence of the

aromatic ring introduces significant nonpolar character.

- **Dichloro Substituents:** The two chlorine atoms are electron-withdrawing and increase the molecule's molecular weight and nonpolar surface area, which generally decreases solubility in polar solvents like water.
- **Thiocyanate Group (-SCN):** The thiocyanate group is a polar functional group. While ionic thiocyanate salts are often highly soluble in water, the covalent attachment of this group to an aromatic ring in an organic thiocyanate results in a more moderate contribution to overall polarity.

Based on these structural features and the principle of "like dissolves like," the following solubility profile is predicted:

- **High Solubility:** Expected in polar aprotic solvents such as dimethylformamide (DMF) and dimethyl sulfoxide (DMSO), and in chlorinated solvents like dichloromethane and chloroform.
- **Good to Moderate Solubility:** Expected in polar protic solvents like lower alcohols (methanol, ethanol) and in ketones (acetone).
- **Low to Negligible Solubility:** Expected in water and nonpolar aliphatic hydrocarbon solvents such as hexane and cyclohexane.

Qualitative Solubility of Structurally Related Compounds

To substantiate the predicted solubility profile, the following table summarizes the known qualitative solubility of various dichloroaniline isomers. This data provides a strong indication of the solubility behavior of the core structure of **2,3-Dichloro-4-thiocyanatoaniline**.

Compound	Water Solubility	Organic Solvent Solubility
2,3-Dichloroaniline	Insoluble/Slightly Soluble. [1] [2]	Soluble in ethanol, acetone, and dichloromethane; very soluble in ether; slightly soluble in benzene and petroleum ether. [1] [3] [4]
2,4-Dichloroaniline	Insoluble to slightly soluble. [5] [6] [7] [8]	Soluble in methanol; slightly soluble in alcohol and ether. [5] [9]
3,4-Dichloroaniline	Sparingly soluble to insoluble. [10] [11] [12] [13]	Very soluble in alcohol and ether; slightly soluble in benzene. [10] [11]

Experimental Protocol: Gravimetric Solubility Determination

For researchers requiring precise quantitative solubility data, the following gravimetric method is a robust and widely used protocol.

Objective: To determine the solubility of **2,3-Dichloro-4-thiocyanatoaniline** in a given solvent at a specific temperature.

Materials:

- **2,3-Dichloro-4-thiocyanatoaniline** (solute)
- Solvent of interest
- Analytical balance
- Constant temperature bath (e.g., water bath or incubator)
- Vials with screw caps
- Spatula

- Magnetic stirrer and stir bars (optional)
- Syringe with a filter (e.g., 0.45 µm PTFE filter)
- Pre-weighed glass evaporating dish or vial
- Vacuum oven or desiccator

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **2,3-Dichloro-4-thiocyanatoaniline** to a vial containing a known volume of the solvent. An excess of the solid should be visible at the bottom of the vial to ensure saturation.
 - Seal the vial tightly to prevent solvent evaporation.
 - Place the vial in a constant temperature bath set to the desired temperature.
 - Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached. A magnetic stirrer can be used for this purpose.
- Sample Withdrawal:
 - Allow the vial to remain undisturbed in the constant temperature bath for at least 4 hours to allow the excess solid to settle.
 - Carefully withdraw a known volume of the clear supernatant using a pre-warmed syringe fitted with a filter. The pre-warming of the syringe to the experimental temperature is crucial to prevent precipitation of the solute.
- Solvent Evaporation:
 - Dispense the filtered supernatant into a pre-weighed evaporating dish or vial.
 - Record the exact mass of the dish/vial with the solution.

- Carefully evaporate the solvent. This can be done at room temperature in a fume hood, or more rapidly in a vacuum oven at a temperature below the boiling point of the solvent and the melting point of the solute.
- Mass Determination and Calculation:
 - Once the solvent is completely evaporated, place the dish/vial in a desiccator to cool to room temperature and remove any residual moisture.
 - Weigh the dish/vial containing the dried solute.
 - The mass of the dissolved solid is the final mass of the dish/vial minus the initial tare mass.
 - Calculate the solubility using the following formula:

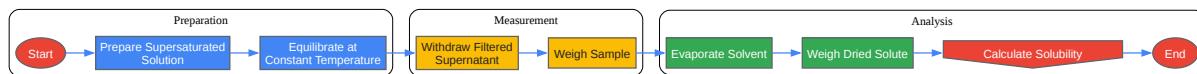
$$\text{Solubility (g/L)} = \text{Mass of dissolved solid (g)} / \text{Volume of solution withdrawn (L)}$$

Safety Precautions:

- Always work in a well-ventilated laboratory or fume hood.
- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Consult the Safety Data Sheet (SDS) for **2,3-Dichloro-4-thiocyanatoaniline** and the chosen solvent before commencing work.

Visualizing the Experimental Workflow

The following diagram illustrates the key steps in the gravimetric determination of solubility.



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Gravimetric Solubility Determination Workflow

Conclusion

While quantitative solubility data for **2,3-Dichloro-4-thiocyanatoaniline** is not currently available in the literature, a qualitative assessment based on its chemical structure and comparison with analogous compounds suggests it is likely to be soluble in polar aprotic and chlorinated organic solvents and poorly soluble in water. For applications requiring precise solubility values, the provided gravimetric determination protocol offers a reliable method for generating this critical data. Researchers are encouraged to perform their own solubility studies in the solvent systems relevant to their specific applications.

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